

# Proper Disposal of Insulin Degludec in a Research Environment

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## Compound of Interest

Compound Name: *Insulin degludec*

Cat. No.: *B10830389*

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The following guide provides essential safety and logistical information for the proper disposal of **insulin degludec** and associated materials in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance. Research laboratories must handle pharmaceutical waste, especially materials classified as hazardous, in accordance with federal, state, and local regulations.<sup>[1][2]</sup>

## Hazardous Waste Classification

Insulin formulations, including **insulin degludec** (Tresiba®), contain the preservative m-cresol at concentrations that typically range from 1,700 to 3,000 parts per million (ppm). According to the Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA), a waste product is classified as toxic hazardous waste (Waste Code D024) if it contains m-cresol at a concentration exceeding 200 ppm. Therefore, partially used or expired vials, cartridges, and pens of **insulin degludec** must be managed as hazardous pharmaceutical waste.<sup>[3]</sup>

## Quantitative Data Summary

The table below summarizes the concentration of the hazardous constituent in insulin products relative to the regulatory limit.

Constituent	Typical Concentration in Insulin	RCRA Regulatory Limit for Hazardous Waste
m-Cresol	1,700 - 3,000 ppm	≥ 200 ppm

## Experimental Protocol: Hazardous Waste Management

This protocol outlines the procedural steps for the safe handling and disposal of **insulin degludec** waste streams in a laboratory.

### 1. Waste Segregation at Point of Generation:

- Immediately after use, segregate waste into two primary streams: Sharps Waste and Hazardous Pharmaceutical Waste.
- This initial segregation is crucial to prevent cross-contamination and ensure each waste stream is managed according to regulatory standards.[\[4\]](#)

### 2. Sharps Waste Management:

- Objective: To prevent needlestick injuries and the transmission of blood-borne pathogens.[\[5\]](#)  
[\[6\]](#)
- Procedure:
  - Immediately place all used needles, syringes, and disposable pen devices into an FDA-cleared, puncture-resistant sharps disposal container.[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Ensure the sharps container is clearly labeled with the universal biohazard symbol.[\[6\]](#)
  - Do not overfill the container; close and seal it when it is approximately three-quarters full.
  - Manage the sealed sharps container as regulated medical waste, following your institution's biohazardous waste disposal procedures.

### 3. Hazardous Pharmaceutical Waste Management (Non-Sharps):

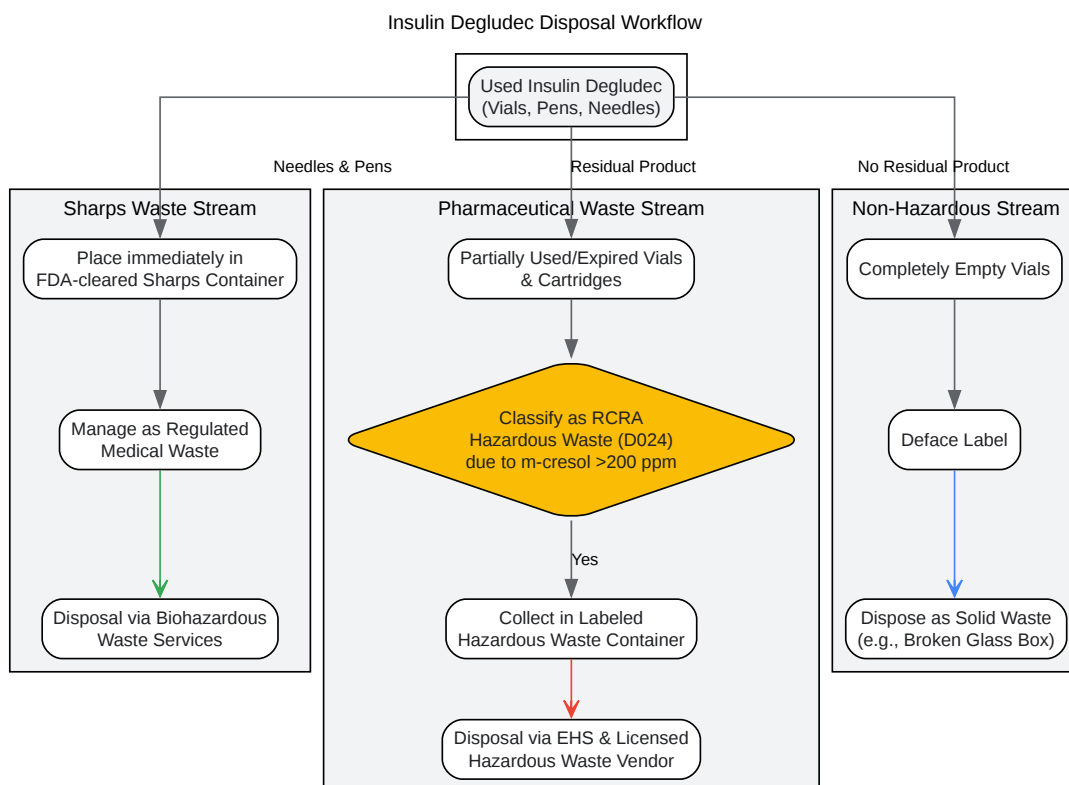
- Objective: To safely contain and dispose of residual **insulin degludec** in vials and cartridges in compliance with RCRA regulations.
- Procedure:
  - Place partially used or expired vials and cartridges containing **insulin degludec** into a designated hazardous waste container that is compatible with the material, sealable, and properly labeled.[\[2\]](#)[\[10\]](#)
  - The label must include the words "Hazardous Waste" and identify the contents (e.g., "Pharmaceutical Waste: **Insulin Degludec** with m-cresol").[\[2\]](#)
  - Store the container in a designated Satellite Accumulation Area (SAA) within or near the laboratory.[\[2\]](#)
  - Keep the hazardous waste container securely closed except when adding waste.[\[2\]](#)
  - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office, which will use a licensed hazardous waste disposal company.[\[2\]](#)
- Note: Empty vials that contain no residual insulin may be disposed of as solid waste, such as in a broken glass box, after defacing the label.[\[2\]](#) However, containers that held acutely toxic hazardous wastes (P-list) require special handling and should not be triple-rinsed.[\[2\]](#)

#### 4. Manufacturer Take-Back Programs:

- Novo Nordisk, the manufacturer of Tresiba®, offers a drug disposal program.[\[9\]](#)
- This program may provide an alternative disposal pathway for both sharps and unused medicine. It is recommended to check with the manufacturer for program availability and specifics for a research setting.[\[9\]](#)[\[11\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and proper disposal pathways for waste generated from the use of **insulin degludec** in a laboratory setting.



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Caption: Disposal workflow for **insulin degludec** waste in a research setting.

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